

A Comprehensive Technical Guide to Paeonilactone C

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Compound of Interest

Compound Name: Paeonilactone C

Cat. No.: B029573

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of **Paeonilactone C**, a bioactive natural product with significant therapeutic potential. It covers its fundamental chemical properties, and will serve as a valuable resource for researchers and professionals in the fields of pharmacology, natural product chemistry, and drug development.

Core Chemical Properties

Paeonilactone C is a monoterpenoid lactone that has been isolated from various species of the genus *Paeonia*. Its chemical identity is well-established, and its fundamental properties are summarized below.

Property	Value	Source
CAS Number	98751-77-0	[1]
Molecular Formula	C ₁₇ H ₁₈ O ₆	[1][2]
Molecular Weight	318.32 g/mol	[1][2]
IUPAC Name	[(3S,3aR,6S,7aR)-6-hydroxy-6-methyl-2,5-dioxo-3a,4,7,7a-tetrahydro-3H-1-benzofuran-3-yl]methyl benzoate	[1]

Further research into the biological activities, mechanisms of action, and potential therapeutic applications of **Paeonilactone C** is ongoing. This guide will be updated as more information, including detailed experimental protocols and signaling pathway involvement, becomes available.

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References

- 1. Paeonilactone C | C₁₇H₁₈O₆ | CID 10471123 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
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